

Independent verification of published Colartin research findings

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Compound of Interest

Compound Name: Colartin
CAS No.: 24493-40-1
Cat. No.: B1214248

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An independent verification of published research findings on Coartem (artemether-lumefantrine) is provided below. It is important to note that no research findings for a product named "**Colartin**" were found; it is presumed that "Coartem" was the intended subject of inquiry. This guide offers an objective comparison of Coartem's performance with other alternatives, supported by experimental data, to assist researchers, scientists, and drug development professionals.

Comparative Efficacy of Coartem (Artemether-Lumefantrine)

Coartem, a fixed-dose combination of artemether and lumefantrine, is a widely used artemisinin-based combination therapy (ACT) for uncomplicated *Plasmodium falciparum* malaria.[1] Clinical trials have consistently demonstrated its high efficacy, with polymerase chain reaction (PCR)-corrected cure rates exceeding 95% at day 28 in many regions.[2]

Coartem vs. Chloroquine

Clinical studies have shown Coartem to be a superior treatment for uncomplicated malaria compared to chloroquine, particularly in regions with chloroquine-resistant *P. falciparum*.

Outcome Measure	Coartem (Artemether-Lumefantrine)	Chloroquine	Study Population/Species	Reference
Parasite Clearance at 24h	76% of patients aparasitemic	60% of patients aparasitemic	<i>P. knowlesi</i> in Malaysia	[3][4]
Median Parasite Clearance Time	18 hours	24 hours	<i>P. knowlesi</i> in Malaysia	[3][4]
Day 42 PCR-Adjusted Cure Rate	96.6%	93.8%	<i>P. falciparum</i> in Guinea-Bissau	[5]
Day 28 Cure Rate	97.4% (with primaquine)	100% (with primaquine)	<i>P. vivax</i> in Thailand	[6]

Coartem vs. Artesunate-Mefloquine

Artesunate-mefloquine is another common ACT. Comparative studies indicate that both treatments are highly effective, with some differences in tolerability and prevention of new infections.

Outcome Measure	Coartem (Artemether-Lumefantrine)	Artesunate-Mefloquine	Study Population	Reference
Day 28 PCR-Corrected Cure Rate	96.93%	96.04%	Uncomplicated P. falciparum in Mali	[7]
Day 42 PCR-Corrected Cure Rate	98.8%	96.3%	Uncomplicated P. falciparum on Thai-Myanmar border	[8]
Day 63 PCR-Corrected Cure Rate	89.7%	90.9%	Children <5 years in sub-Saharan Africa	[9]
Unadjusted 28-Day Cure Rate	67.8%	79.7% (prevented more new infections)	Uncomplicated P. falciparum in Mali	[7]

Experimental Protocols

The following are summaries of typical methodologies used in the evaluation of antimalarial drugs like Coartem.

In Vitro Drug Susceptibility Testing

- Objective: To determine the concentration of a drug that inhibits parasite growth by 50% (IC50).
- Methodology:
 - Plasmodium falciparum is cultured in human erythrocytes.
 - The cultured parasites are exposed to a range of concentrations of the antimalarial drug.
 - Parasite growth is assessed after a set incubation period (e.g., 42 hours) using methods such as:

- Microscopy: Giemsa-stained slides are examined to count the number of schizonts.
 - Radiolabel Incorporation: Measuring the incorporation of [3H]-hypoxanthine, a purine precursor essential for parasite growth.[10]
 - Enzyme-Linked Immunosorbent Assay (ELISA): Detecting parasite-specific proteins like lactate dehydrogenase (LDH).
- Data Analysis: The percentage of growth inhibition is plotted against the drug concentration to determine the IC50 value.

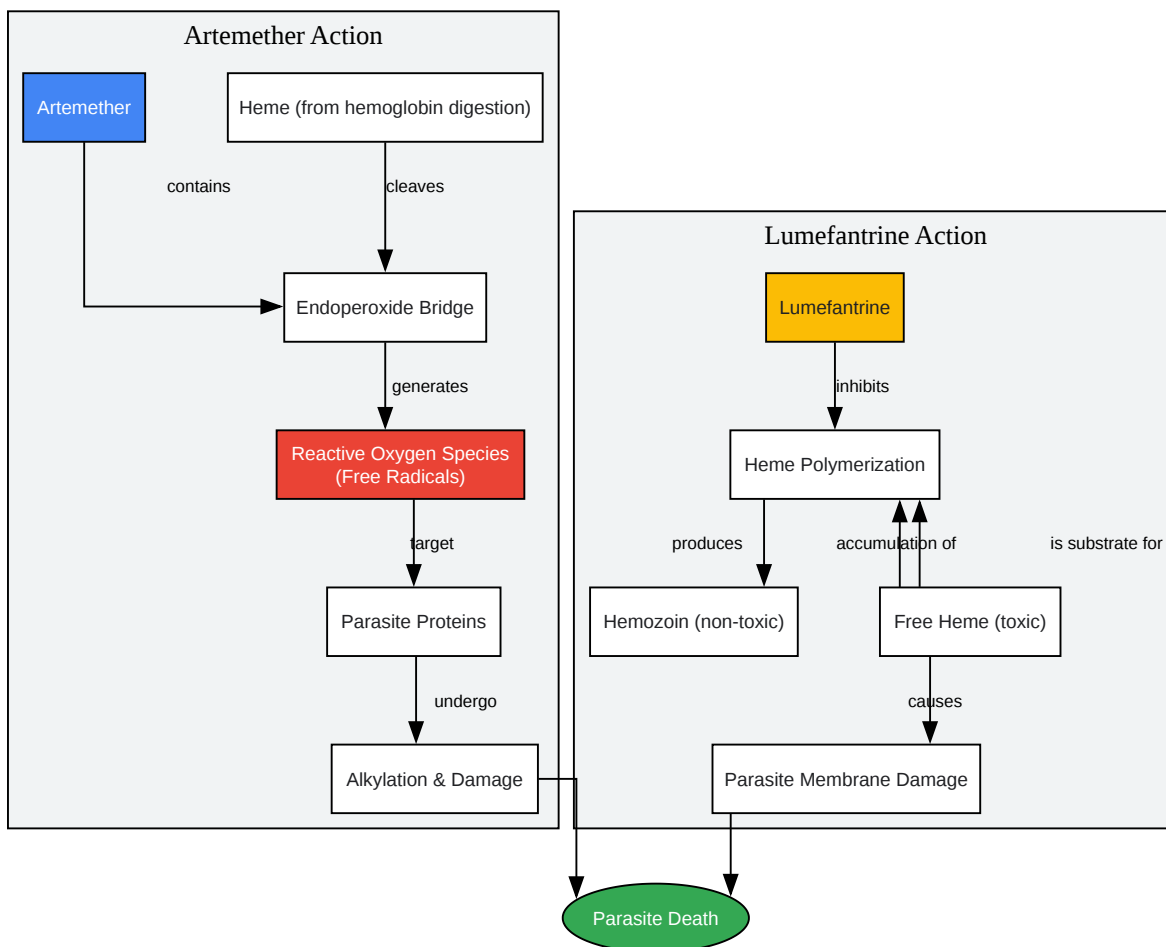
In Vivo Efficacy Studies (Murine Models)

- Objective: To assess the efficacy of an antimalarial drug in a living organism.
- Methodology:
 - Animal Model: Mice (e.g., C57BL/6, BALB/c) are commonly used.[11] For *P. falciparum* studies, humanized mice engrafted with human red blood cells may be used.[12][13]
 - Parasite Inoculation: Mice are infected with a rodent malaria parasite species such as *Plasmodium berghei* or *Plasmodium yoelii*. [14][15]
 - Drug Administration: The test compound is administered to the infected mice, typically over a four-day period (the 4-day suppressive test).
 - Monitoring: Parasitemia (the percentage of infected red blood cells) is monitored daily by examining blood smears.
- Data Analysis: The reduction in parasitemia in the treated group is compared to a control group to determine the drug's efficacy.

Signaling Pathways and Experimental Workflows

Mechanism of Action of Artemether-Lumefantrine

The two components of Coartem have distinct but complementary modes of action. Artemether is a fast-acting derivative of artemisinin, while lumefantrine has a longer half-life.

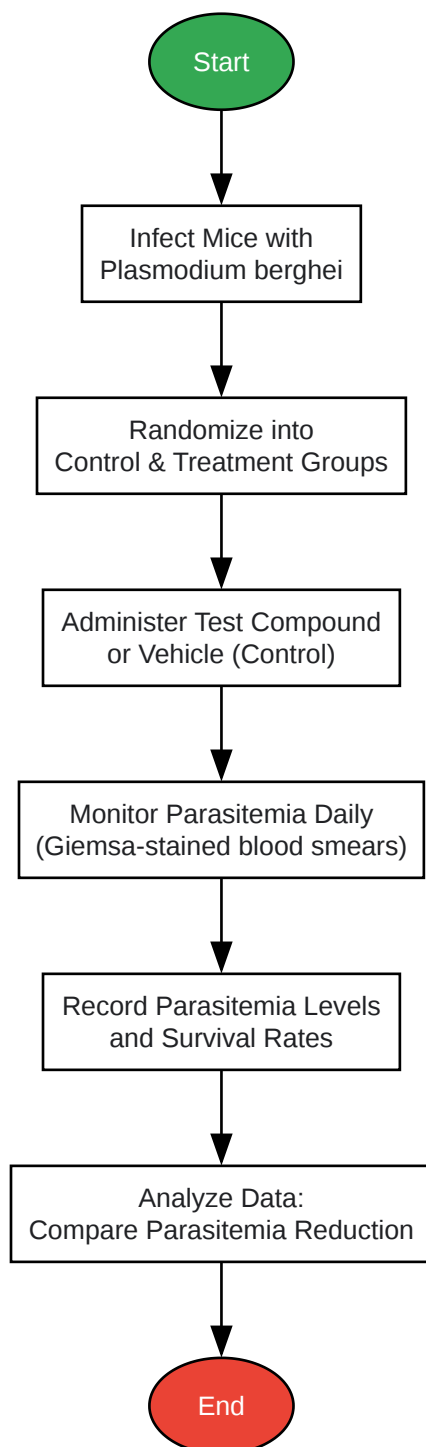


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Caption: Mechanism of action of artemether and lumefantrine.

Experimental Workflow for In Vivo Antimalarial Drug Screening

The following diagram illustrates a typical workflow for evaluating the efficacy of a new antimalarial compound in a murine model.



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Caption: Workflow for in vivo antimalarial drug efficacy testing.

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References

- [1. scilit.com \[scilit.com\]](https://scilit.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Artemether-Lumefantrine Versus Chloroquine for the Treatment of Uncomplicated Plasmodium knowlesi Malaria: An Open-Label Randomized Controlled Trial CAN KNOW - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. ovid.com \[ovid.com\]](https://ovid.com)
- [5. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [6. Clinical efficacy of chloroquine versus artemether-lumefantrine for Plasmodium vivax treatment in Thailand - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. A randomized trial of artesunate-mefloquine versus artemether-lumefantrine for treatment of uncomplicated Plasmodium falciparum malaria in Mali - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. A randomized trial of artemether-lumefantrine versus mefloquine-artesunate for the treatment of uncomplicated multi-drug resistant Plasmodium falciparum on the western border of Thailand - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Comparison of artesunate-mefloquine and artemether-lumefantrine fixed-dose combinations for treatment of uncomplicated Plasmodium falciparum malaria in children younger than 5 years in sub-Saharan Africa: a randomised, multicentre, phase 4 trial - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Development in Assay Methods for in Vitro Antimalarial Drug Efficacy Testing: A Systematic Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. The Importance of Murine Models in Determining In Vivo Pharmacokinetics, Safety, and Efficacy in Antimalarial Drug Discovery \[mdpi.com\]](#)
- [12. Current status of experimental models for the study of malaria - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. \[PDF\] Human Malaria in Immunocompromised Mice: New In Vivo Model for Chemotherapy Studies | Semantic Scholar \[semanticscholar.org\]](#)

- [14. Animal models of efficacy to accelerate drug discovery in malaria | Parasitology | Cambridge Core \[cambridge.org\]](#)
- [15. Malaria modeling: In vitro stem cells vs in vivo models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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